

o-cymene fundamental chemical properties

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Compound of Interest

Compound Name: O-Cymene
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An In-depth Technical Guide on the Core Chemical Properties of **o-Cymene**

For Researchers, Scientists, and Drug Development Professionals

Introduction

o-Cymene, systematically named 1-methyl-2-(1-methylethyl)benzene, is an aromatic hydrocarbon with the chemical formula $C_{10}H_{14}$.^{[1][2][3][4]} It is a colorless liquid characterized by a pleasant, citrus-like odor.^[5] As one of the three isomers of cymene, the others being m-cymene and p-cymene, it finds applications as a solvent, a component in fragrances and flavors, and as an intermediate in the synthesis of various chemical compounds, including pharmaceuticals and pesticides.^[5] This guide provides a comprehensive overview of the fundamental chemical and physical properties of **o-cymene**, detailed experimental protocols for their determination, and a visualization of its synthetic pathway.

Chemical and Physical Properties

The core physicochemical properties of **o-cymene** are summarized in the tables below for easy reference and comparison.

Table 1: General and Physical Properties of o-Cymene

Property	Value	Source(s)
Molecular Formula	C ₁₀ H ₁₄	[1][3][4][6]
Molecular Weight	134.22 g/mol	[1][3][4][6]
Appearance	Colorless liquid	[2]
Density	0.8766 g/cm ³ at 20 °C	[1][4]
0.877 g/mL at 25 °C	[7][8]	
0.88 g/cm ³	[2]	
Boiling Point	178 °C	[1][2][7][9]
177 - 179 °C		
178.1 °C	[4]	
Melting Point	-71.5 °C	[1][2][4]
-72 to -71 °C	[7][8]	
Refractive Index	1.5006 at 20 °C/D	[1]
1.499 at 20 °C/D	[7][8]	
1.500		
Vapor Pressure	1.5 mmHg at 25 °C	[1][10]
3.6 mmHg at 37.7 °C	[7][8]	
Flash Point	50 °C (closed cup)	[7][8][9]
50.6 °C	[2]	

Table 2: Solubility of o-Cymene

Solvent	Solubility	Source(s)
Water	23.3 mg/L at 25 °C (insoluble)	[1] [2] [10]
Organic Solvents	Miscible	[5] [7] [11] [12]
Alcohol	Miscible	[7] [10]
Diethyl Ether	Miscible	[7]

Experimental Protocols

This section details the standard laboratory methodologies for determining the key physical properties of **o-cymene**.

Determination of Boiling Point

The boiling point of **o-cymene** can be determined using the capillary method with a Thiele tube or a similar heating block apparatus.[\[1\]](#)[\[9\]](#)

Apparatus:

- Thiele tube or melting point apparatus with a heating block
- Thermometer (calibrated)
- Small test tube (fusion tube)
- Capillary tube (sealed at one end)
- Heating source (Bunsen burner or hot plate)
- Stand and clamp

Procedure:

- A small amount of **o-cymene** is placed into the small test tube.
- A capillary tube, sealed at one end, is inverted and placed into the **o-cymene** in the test tube.[\[1\]](#)

- The test tube is attached to a thermometer, ensuring the bulb of the thermometer and the sample are at the same level.
- The assembly is placed in a Thiele tube containing a high-boiling point liquid (e.g., mineral oil or silicone oil) or a heating block.
- The apparatus is heated slowly and uniformly.[\[1\]](#)
- As the temperature rises, air trapped in the capillary tube will slowly be expelled.
- The boiling point is the temperature at which a rapid and continuous stream of bubbles emerges from the open end of the capillary tube.[\[1\]](#)
- The heating is stopped, and the liquid is allowed to cool. The temperature at which the liquid just begins to enter the capillary tube is also recorded as the boiling point.[\[9\]](#)

Determination of Density

The density of liquid **o-cymene** can be determined using a pycnometer or a volumetric flask.
[\[13\]](#)

Apparatus:

- Pycnometer or a small volumetric flask with a stopper (e.g., 10 mL or 25 mL)
- Analytical balance (accurate to ± 0.0001 g)
- Constant temperature water bath
- Thermometer

Procedure:

- The clean, dry pycnometer is accurately weighed (W_1).
- The pycnometer is filled with distilled water and placed in a constant temperature bath (e.g., 20 °C or 25 °C) until it reaches thermal equilibrium. The volume is adjusted to the calibration

mark, and the pycnometer is reweighed (W_2). The density of water at this temperature (ρ_{water}) is known.

- The pycnometer is thoroughly dried and filled with **o-cymene**.
- The same thermal equilibration procedure is followed, and the pycnometer filled with **o-cymene** is weighed (W_3).
- The density of **o-cymene** (ρ_{cymene}) is calculated using the following formula: $\rho_{\text{cymene}} = [(W_3 - W_1) / (W_2 - W_1)] * \rho_{\text{water}}$

Determination of Melting Point

As **o-cymene** has a very low melting point (-71.5 °C), its determination requires a cryostat or a specialized low-temperature apparatus. The general principle using a capillary method is described below.

Apparatus:

- Low-temperature melting point apparatus or cryostat
- Thermometer calibrated for low temperatures
- Capillary tubes (sealed at one end)
- Cooling bath (e.g., dry ice/acetone or liquid nitrogen)

Procedure:

- A small sample of **o-cymene** is introduced into a capillary tube and frozen.
- The capillary tube is placed in the low-temperature melting point apparatus.
- The temperature of the cooling bath is allowed to rise slowly.
- The temperature range from which the first droplet of liquid appears to the temperature at which the entire solid has melted is recorded as the melting point range. A pure compound will have a sharp melting point range.[\[14\]](#)

Determination of Refractive Index

The refractive index of **o-cymene** is measured using a refractometer, typically an Abbé refractometer.[\[7\]](#)

Apparatus:

- Abbé refractometer
- Constant temperature water bath connected to the refractometer prisms
- Light source (sodium lamp, D-line at 589 nm)
- Dropper or pipette

Procedure:

- The refractometer is calibrated using a standard liquid with a known refractive index.
- The prisms of the refractometer are cleaned with a suitable solvent (e.g., ethanol or acetone) and allowed to dry.
- A few drops of **o-cymene** are placed on the surface of the lower prism.
- The prisms are closed and locked.
- Water from a constant temperature bath (e.g., 20 °C) is circulated through the prisms to maintain a constant temperature.
- The light source is positioned, and the eyepiece is adjusted to bring the dividing line between the light and dark fields into sharp focus.
- The control knob is turned to center the dividing line on the crosshairs.
- The refractive index is read directly from the instrument's scale.[\[15\]](#)

Determination of Solubility

A qualitative and semi-quantitative determination of **o-cymene**'s solubility in water and organic solvents can be performed through simple mixing experiments.

Apparatus:

- Test tubes with stoppers
- Graduated pipettes or cylinders
- Vortex mixer (optional)

Procedure for Water Solubility:

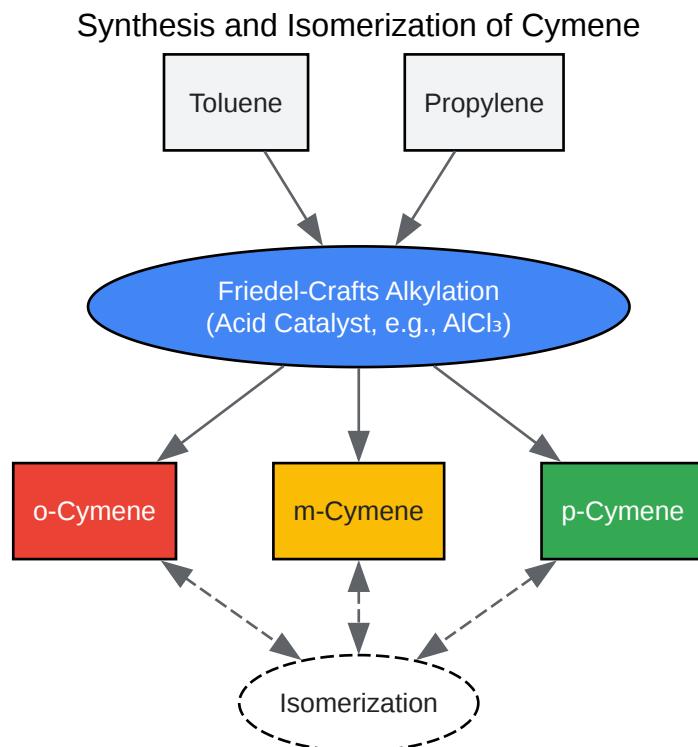
- A specific volume of **o-cymene** (e.g., 1 mL) is added to a known volume of deionized water (e.g., 10 mL) in a test tube.
- The test tube is stoppered and shaken vigorously for a set period.
- The mixture is allowed to stand and observe for phase separation. The formation of two distinct layers indicates insolubility. Due to its low solubility, **o-cymene** will form a separate layer.^[5]

Procedure for Organic Solvent Solubility:

- The same procedure is repeated with various organic solvents (e.g., ethanol, diethyl ether, acetone).
- Complete miscibility will be observed as a single, clear phase.

Synthesis and Isomerization of Cymenes

o-Cymene, along with its isomers m-cymene and p-cymene, is typically produced by the Friedel-Crafts alkylation of toluene with propylene.^[16] The isomers can then be interconverted through isomerization reactions.



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